

Cefetamet Pivoxil clinical cure rates otitis media

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Compound Focus: Cefetamet Pivoxil Hydrochloride

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Clinical Cure Rates for Acute Otitis Media

The table below summarizes the key efficacy and safety outcomes from comparative clinical trials:

Trial Description	Intervention & Dosage	Clinical Cure Rate	Overall Efficacy (Cure + Improvement)	Adverse Events
74 children, observer-blind, randomized, 10-day treatment [1] [2]	Cefetamet Pivoxil: 10 mg/kg twice daily [1]	31/36 (86%) [1]	35/36 (97%) [1]	3 patients (Diarrhoea most frequent) [1]
	Cefaclor: 10 mg/kg twice daily [1]	28/36 (78%) [1]	32/36 (89%) [1]	1 patient [1]
270 children, open, randomized, 7-day treatment [3]	Cefetamet Pivoxil: 10 mg/kg twice daily [3]	Information not in sources	117/121 (97%) [3]	11% (mainly gastrointestinal) [3]
	Cefaclor: 13.5 mg/kg three times daily [3]	Information not in sources	104/115 (90%) [3]	15% [3]

Trial Description	Intervention & Dosage	Clinical Cure Rate	Overall Efficacy (Cure + Improvement)	Adverse Events
40 children, randomized, 7-day treatment [4]	Cefetamet Pivoxil: 20 mg/kg twice daily [4]	12/20 (60%) [4]	Information not in sources	No severe events [4]
	Cefaclor: 20 mg/kg twice daily [4]	10/20 (50%) [4]	11/20 (55%) [4]	No severe events [4]

Experimental Protocol Details

For researchers, the methodology details of the key trials are as follows:

- **Study Design:** The primary trials were **multicenter, randomized studies** with parallel groups. One was an **observer-blind trial** [1], while another was an **open-label study** [3].
- **Participants:** The studies enrolled children aged 1 to 15 years with acute otitis media [1] [3]. Diagnosis was based on clinical signs and symptoms, with one trial confirming bacterial etiology via tympanocentesis [4].
- **Intervention Groups:** Patients were randomized to receive either Cefetamet Pivoxil or Cefaclor for 7 to 10 days. Dosages are detailed in the table above [1] [3] [4].
- **Outcome Measures:**
 - **Primary Efficacy:** Clinical cure was defined as the resolution of signs and symptoms of acute otitis media [1].
 - **Bacteriological Efficacy:** Assessed via tympanocentesis in one study, with Cefetamet Pivoxil showing a 100% cure rate (44/44) compared to 86% (24/28) for Cefaclor [3].
 - **Safety:** Assessed by monitoring the occurrence and severity of adverse events, with gastrointestinal issues (like diarrhea) being the most commonly reported [1] [3].

Pharmacokinetic Profile

A separate pharmacokinetic study in healthy volunteers provided supporting data:

- **Peak Serum Concentration (C_{max}):** The mean peak serum level of cefetamet (the active moiety) after a 0.5g oral dose of Cefetamet Pivoxil was **4.86 ± 1.35 mg/L** [5].

- **Elimination Half-life:** The mean half-life was 3.56 ± 0.92 hours [5].
- **Urinary Recovery:** $41.9 \pm 3.8\%$ of the oral dose was recovered in urine over 24 hours, indicating the fraction of the drug that is systemically available and excreted by the kidneys [5].

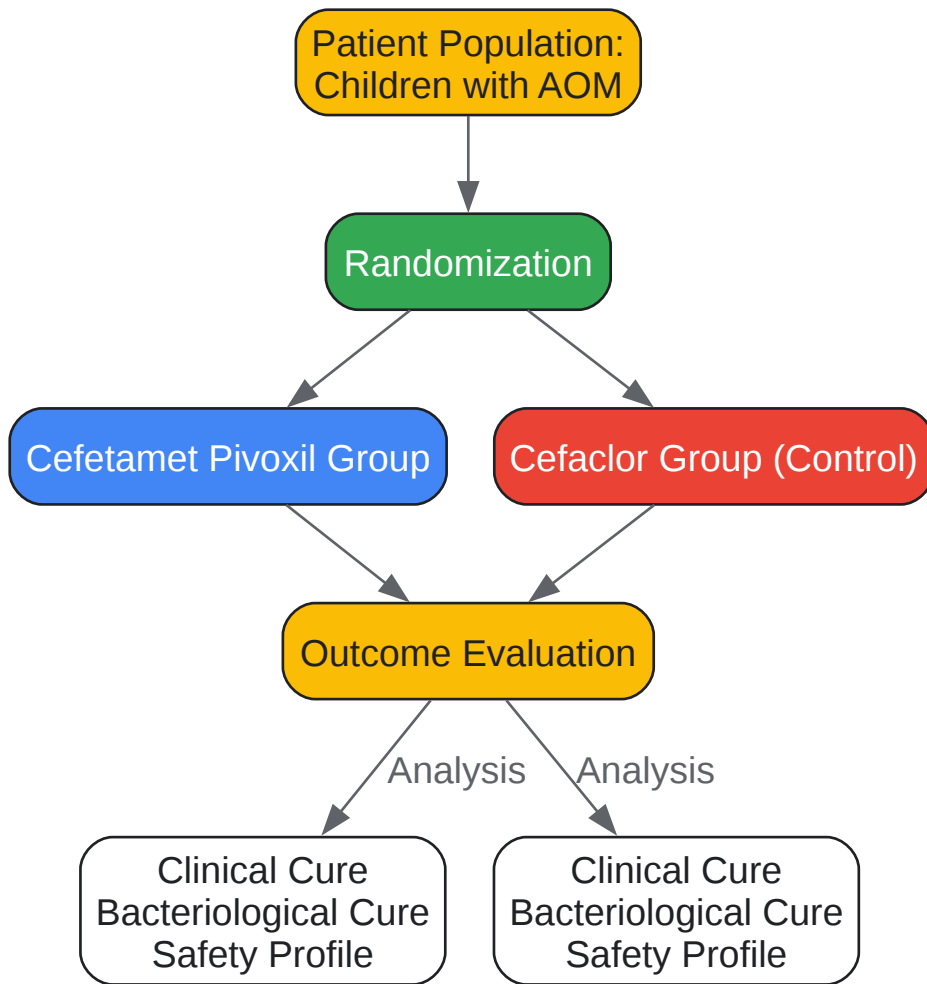
Modern Context for Otitis Media Treatment

While the data above provides a direct comparison of these two antibiotics, it is important to view it in the context of current medical practice:

- **Emphasis on Antibiotic Stewardship:** Current guidelines for pediatric acute otitis media strongly emphasize **antibiotic stewardship** to combat resistance. For non-severe cases in children over 6 months, the American Academy of Pediatrics (AAP) often recommends **watchful waiting** (observation with analgesics for 48-72 hours) rather than immediate antibiotic prescription [6] [7].
- **Shift in Research Focus:** A 2025 analysis revealed that the publication of otitis media clinical trials is highly skewed. While trials for interventions like pneumococcal conjugate vaccines have high publication rates, trials focusing on drugs, devices, and procedures have significantly lower publication rates, potentially hindering progress in these areas [8].

Visualizing the Clinical Trial Workflow

The following diagram illustrates the general flow of the clinical trials from which the comparative data was derived.



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